

Application Notes: Purification of 4'-Methylacetanilide via Recrystallization

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Compound of Interest

Compound Name: **4'-Methylacetanilide**

Cat. No.: **B420711**

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Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds.^[1] ^[2]^[3] This method relies on the differential solubility of a compound and its impurities in a suitable solvent at different temperatures.^[4] The general principle involves dissolving the impure solid in a minimum amount of a hot solvent, in which the desired compound has high solubility and the impurities have either very low or very high solubility.^[1]^[5] Upon cooling, the solubility of the desired compound decreases, leading to the formation of pure crystals, while the impurities remain dissolved in the surrounding solution (mother liquor).^[5]^[6] This application note provides a detailed protocol for the purification of **4'-Methylacetanilide**, a common intermediate in organic synthesis, using the recrystallization technique.

Safety and Handling

4'-Methylacetanilide is considered hazardous and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[7]^[8] It is harmful if swallowed and causes skin and serious eye irritation.^[9]^[10]^[11]^[12] It may also cause respiratory irritation.^[8]^[9]^[12] All handling should be performed in a well-ventilated area or a chemical fume hood.^[7] Wash hands and any exposed skin thoroughly after handling.^[9]^[10]

Physicochemical and Solubility Data

Proper solvent selection is critical for a successful recrystallization. An ideal solvent should dissolve the solute completely when hot but only sparingly when cold.^[1] Water is a suitable solvent for **4'-Methylacetanilide** as it is slightly soluble in cold water but soluble in hot water. ^[13]

Property	Value	References
Molecular Formula	C ₉ H ₁₁ NO	[7][9][10]
Molecular Weight	149.19 g/mol	[8][12][14]
Appearance	Beige to colorless needle-like crystals	[9][10][13]
Melting Point	148 - 151 °C	[8][9][10]
Boiling Point	307 °C	[8][13]
Solubility in Water	Slightly soluble	[7][13]
Other Solubilities	Soluble in alcohol, ether, ethyl acetate, glacial acetic acid, and hot water	[13]

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of crude **4'-Methylacetanilide**.

1. Dissolution

- Weigh approximately 2.0 g of crude **4'-Methylacetanilide** and place it into a 125 mL Erlenmeyer flask.^[15]
- Add approximately 30-40 mL of deionized water and a boiling chip to the flask.^[15]
- Heat the mixture on a hot plate with gentle stirring until it boils.^{[5][15]}
- Continue to add small portions of hot water dropwise until all the solid has just dissolved. It is crucial to use the minimum amount of hot solvent to ensure a good yield.^{[1][15][16]} Avoid

adding a large excess of solvent.

2. Decolorization and Hot Filtration (if necessary)

- If the hot solution is colored, remove it from the heat and allow it to cool slightly.
- Cautiously add a small amount (e.g., 0.1 g) of activated charcoal to the solution to adsorb colored impurities.[\[1\]](#)[\[17\]](#) Caution: Adding charcoal to a boiling solution can cause it to froth over violently.[\[18\]](#)
- Reheat the solution to a boil for a few minutes.[\[5\]](#)
- To remove the charcoal and any other insoluble impurities, perform a hot gravity filtration.[\[2\]](#)
[\[3\]](#) Use a pre-heated stemless funnel and fluted filter paper to prevent premature crystallization in the funnel.[\[5\]](#)[\[18\]](#) Filter the hot solution into a clean, pre-warmed Erlenmeyer flask.

3. Crystallization

- Cover the flask containing the hot filtrate with a watch glass and allow it to cool slowly and undisturbed to room temperature.[\[19\]](#) Slow cooling promotes the formation of larger, purer crystals.[\[4\]](#)
- Once the flask has reached room temperature, place it in an ice-water bath for at least 15-20 minutes to maximize the crystallization process.[\[19\]](#)[\[20\]](#)

4. Crystal Collection and Washing

- Collect the purified crystals by vacuum filtration using a Büchner funnel and a clean filter flask.[\[2\]](#)[\[15\]](#)[\[20\]](#)
- Ensure the filter paper is pre-weighed and wetted with a small amount of ice-cold solvent (water) to create a seal before pouring the crystal slurry.[\[15\]](#)[\[17\]](#)
- Wash the collected crystals with a small portion of ice-cold water to rinse away any remaining mother liquor containing impurities.[\[15\]](#)[\[16\]](#)
- Continue to draw air through the crystals on the funnel for 5-10 minutes to help them dry.[\[15\]](#)

5. Drying

- Carefully transfer the filter paper and crystals to a pre-weighed watch glass.
- Dry the crystals completely in a drying oven set to a moderate temperature (e.g., 70-80 °C) or in a desiccator until a constant weight is achieved.[1]

6. Analysis

- Weigh the final, dried product to calculate the percent recovery.
- Determine the melting point of the recrystallized **4'-Methylacetanilide**. A sharp melting point range close to the literature value (148-151 °C) indicates high purity.[9][10] Impurities typically cause the melting point to be lower and broader.[15]

Data Analysis

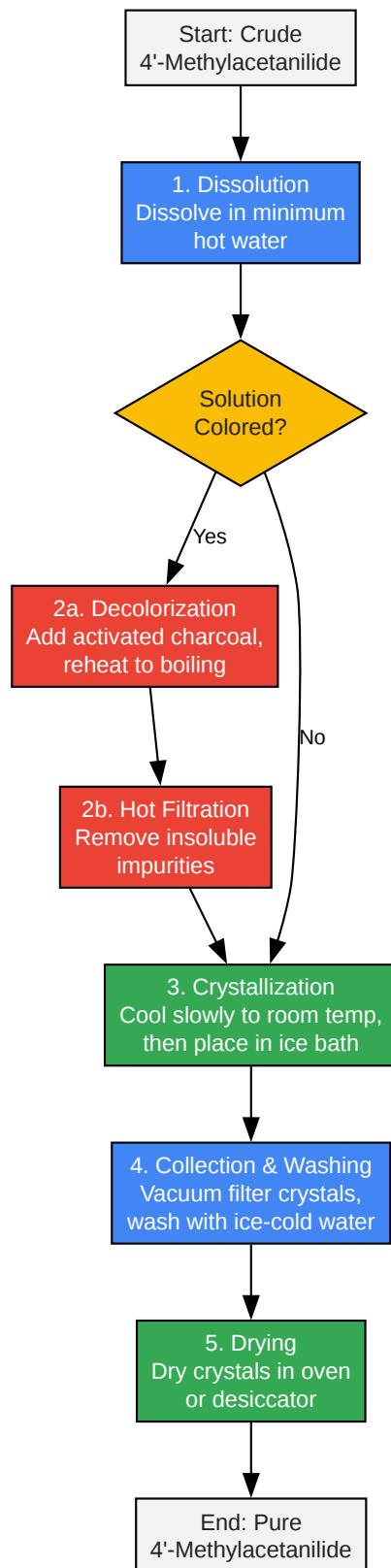
The effectiveness of the purification can be assessed by comparing the properties of the crude and recrystallized material.

Parameter	Crude 4'-Methylacetanilide	Recrystallized 4'-Methylacetanilide
Initial Mass (g)	N/A	
Final Mass (g)	N/A	
Percent Recovery (%)	N/A	
Appearance		
Melting Point Range (°C)		

Percent Recovery = (Mass of Recrystallized Product / Mass of Crude Product) x 100%[19]

Experimental Workflow Visualization

The following diagram illustrates the key stages of the recrystallization process.

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Caption: Workflow for the purification of **4'-Methylacetanilide** by recrystallization.

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